

An In-depth Technical Guide on Hyperectine: A Compound Shrouded in Obscurity

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Compound of Interest

Compound Name: Hyperectine

Cat. No.: B12100832

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Researchers, scientists, and drug development professionals delving into novel chemical entities may encounter the name "**Hyperectine**." However, a comprehensive investigation into the publicly available scientific literature and chemical databases reveals a significant scarcity of information regarding this particular compound. This guide serves to consolidate the limited existing data on **Hyperectine** and to highlight the current knowledge gaps.

Chemical Structure and Basic Properties

Hyperectine is cataloged in the PubChem database with the molecular formula $C_{24}H_{21}N_3O_6$. Its IUPAC name is 3-amino-4-[(7R,8S)-6'-methylspiro[6,8-dihydrocyclopenta[g][1][2]benzodioxole-7,5'-7,8-dihydro-[1][2]dioxolo[4,5-g]isoquinoline]-8-yl]pyrrole-2,5-dione.

A 2D representation of the chemical structure of **Hyperectine** is as follows:

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References

- 1. Neuroactive steroids: their mechanism of action and their function in the stress response - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Hypericin: chemical synthesis and biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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